

4-Hydroxyphenethyl acrylate CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Hydroxyphenethyl acrylate

Cat. No.: B15222305

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In-Depth Technical Guide: 4-Hydroxyphenethyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxyphenethyl Acrylate**, a molecule of interest for various scientific applications. This document details its chemical properties, provides a potential synthesis protocol, and outlines its relationship to its well-characterized precursor, Tyrosol.

Core Compound Data

4-Hydroxyphenethyl acrylate, also known as 2-(4-hydroxyphenyl)ethyl acrylate or Tyrosol acrylate, is the acrylate ester of 4-hydroxyphenethyl alcohol (Tyrosol). While a specific CAS number for this compound is not readily available in public databases, its molecular formula and weight can be determined from its structure. Its precursor, Tyrosol, is a well-documented compound.

Property	Value	Source
Compound Name	4-Hydroxyphenethyl Acrylate	-
Synonyms	2-(4-hydroxyphenyl)ethyl acrylate, Tyrosol acrylate	-
CAS Number	Not explicitly found	-
Molecular Formula	C ₁₁ H ₁₂ O ₃	Calculated
Molecular Weight	192.21 g/mol	Calculated
Precursor	4-Hydroxyphenethyl alcohol (Tyrosol)	[1][2]
Precursor CAS Number	501-94-0	[1][2]
Precursor Molecular Formula	C ₈ H ₁₀ O ₂	[1][2]
Precursor Molecular Weight	138.16 g/mol	[1][2]

Synthesis and Experimental Protocols

The synthesis of **4-Hydroxyphenethyl Acrylate** can be achieved through the esterification of Tyrosol with an activated form of acrylic acid, such as acryloyl chloride. This reaction is a common method for producing acrylate esters from alcohols.

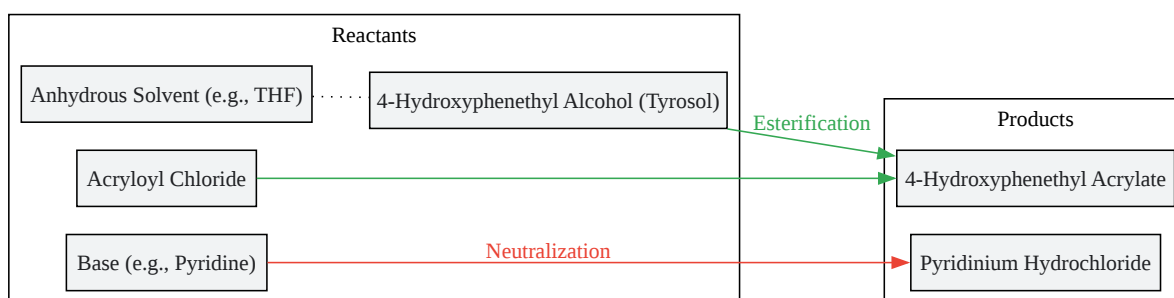
Proposed Synthesis of 4-Hydroxyphenethyl Acrylate

A plausible method for the synthesis of **4-Hydroxyphenethyl Acrylate** involves the reaction of Tyrosol with acryloyl chloride in the presence of a non-nucleophilic base like pyridine or triethylamine to neutralize the HCl byproduct.

Experimental Protocol:

- **Dissolution of Reactant:** Dissolve 4-hydroxyphenethyl alcohol (Tyrosol) in a suitable anhydrous solvent, such as tetrahydrofuran (THF) or dichloromethane (DCM), under an inert atmosphere (e.g., nitrogen or argon).

- **Addition of Base:** Add a slight molar excess of a base (e.g., pyridine or triethylamine) to the solution.
- **Addition of Acrylating Agent:** Slowly add acryloyl chloride (in a slight molar excess) to the stirred solution, maintaining a low temperature (e.g., 0 °C) to control the exothermic reaction.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature and monitor its progress using thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Separate the organic layer and wash it sequentially with dilute acid (e.g., 1M HCl) to remove the base, then with brine.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.



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Caption: Proposed synthesis of **4-Hydroxyphenethyl Acrylate**.

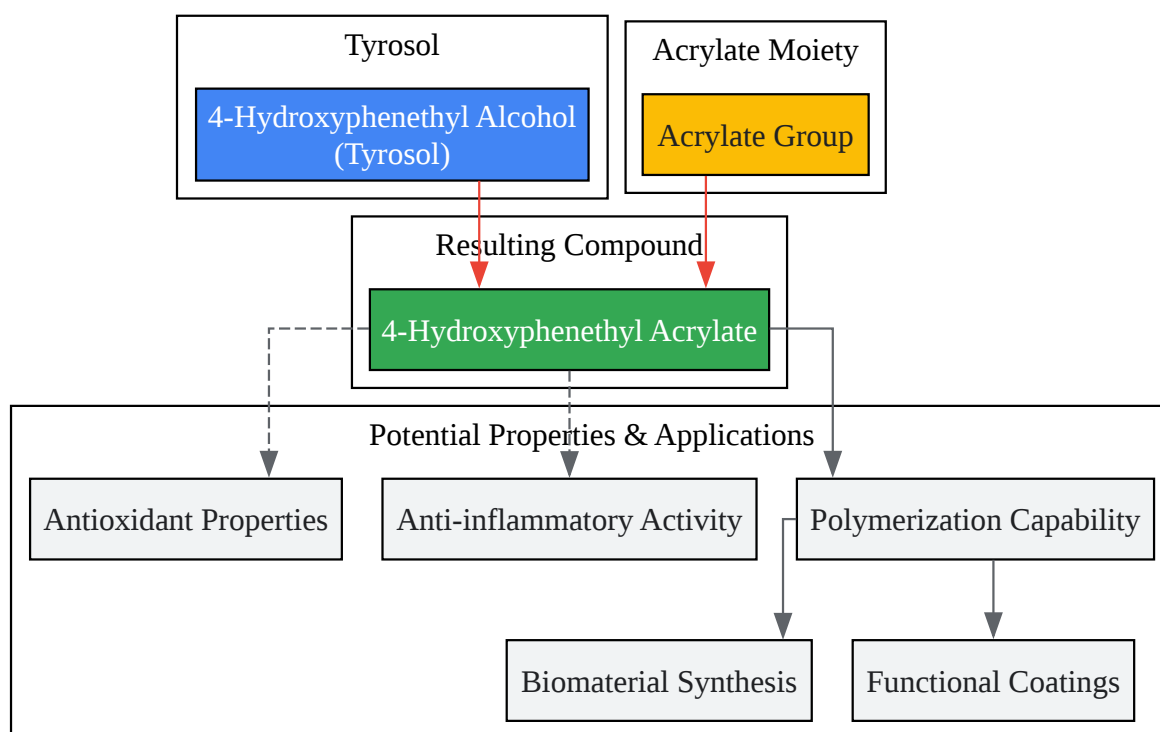
Potential Applications and Signaling Pathways

While specific research on **4-Hydroxyphenethyl Acrylate** is limited, its structure suggests potential applications stemming from the combined properties of the Tyrosol moiety and the

reactive acrylate group.

The acrylate group is a versatile functional group that can undergo polymerization to form a variety of polymers. This opens up possibilities for the development of novel biomaterials or coatings where the antioxidant and potential anti-inflammatory properties of the Tyrosol core are incorporated into a polymeric structure. Acrylates are widely used in the synthesis of polymers for coatings, adhesives, and other materials.

The biological activities of the precursor, Tyrosol, are well-documented. It is known to possess antioxidant and anti-inflammatory properties. Tyrosol has been shown to attenuate pro-inflammatory cytokines and NF- κ B activation. It is important to note that the biological activity of **4-Hydroxyphenethyl Acrylate** itself would need to be experimentally determined, as the addition of the acrylate group could modulate the activity of the parent Tyrosol molecule.



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Caption: Logical relationships of **4-Hydroxyphenethyl Acrylate**.

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References

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